

Atrasentan Hydrochloride stock solution preparation and storage

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Compound of Interest

Compound Name: *Atrasentan Hydrochloride*

Cat. No.: *B10782071*

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Application Notes and Protocols: **Atrasentan Hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and storage of **Atrasentan Hydrochloride** stock solutions for research purposes.

Product Information

Atrasentan Hydrochloride is a selective endothelin A (ETA) receptor antagonist.[1] It is a white to off-white powder that is slightly soluble in water.[2] The compound's molecular weight is 547.09 g/mol .[2]

Data Presentation

Solubility of **Atrasentan Hydrochloride**

The solubility of **Atrasentan Hydrochloride** can vary based on the solvent, pH, and the presence of co-solvents. It is crucial to use fresh, anhydrous solvents, as the compound is hygroscopic and moisture can reduce its solubility.[1][3]

Table 1: Solubility in Common Solvents

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Conditions
DMSO	28.57 - 30	52.22 - 54.84	Requires sonication. Use of newly opened, anhydrous DMSO is recommended. [3] [4] [5]
Ethanol	≥10	-	- [4] [6]
Water	0.4 - 0.5	0.73 - 0.91	Requires pH adjustment to 4 with HCl, sonication, and heating to 60°C. [4] [5]
0.1 M HCl	< 1	-	Insoluble. [4] [5]

Table 2: Solubility in In Vivo Formulations

Formulation	Concentration (mg/mL)	Molar Concentration (mM)	Notes
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5	≥ 4.57	Clear solution. [4] [7]
10% DMSO, 90% (20% SBE-β-CD in saline)	≥ 2.5	≥ 4.57	Clear solution. [4] [7]
10% DMSO, 90% Corn Oil	≥ 2.5	≥ 4.57	Clear solution. [4] [7]
0.5% CMC-Na/saline water	0.75	1.37	Clear solution; requires ultrasonic and warming. [4] [7]

Storage and Stability

Proper storage is critical to maintain the integrity of **Atrasentan Hydrochloride**.

- Solid Powder: Store at -20°C for up to 3 years.[\[5\]](#)
- Stock Solutions: Once prepared, aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles.[\[3\]](#)
 - Store at -80°C for up to 6 months.[\[3\]](#)[\[8\]](#)[\[9\]](#)
 - Store at -20°C for up to 1 month.[\[3\]](#)[\[8\]](#)[\[9\]](#)
 - Solutions should be stored sealed and protected from moisture.[\[3\]](#)[\[9\]](#)

Experimental Protocols

Safety Precautions

Handle **Atrasentan Hydrochloride** in a well-ventilated area.[\[8\]](#) Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety goggles.[\[10\]](#)[\[11\]](#) Avoid inhalation of dust and contact with skin and eyes.[\[8\]](#)

Protocol 1: Preparation of **Atrasentan Hydrochloride** Stock Solution in DMSO (10 mM)

This protocol describes the preparation of a 10 mM stock solution in Dimethyl Sulfoxide (DMSO).

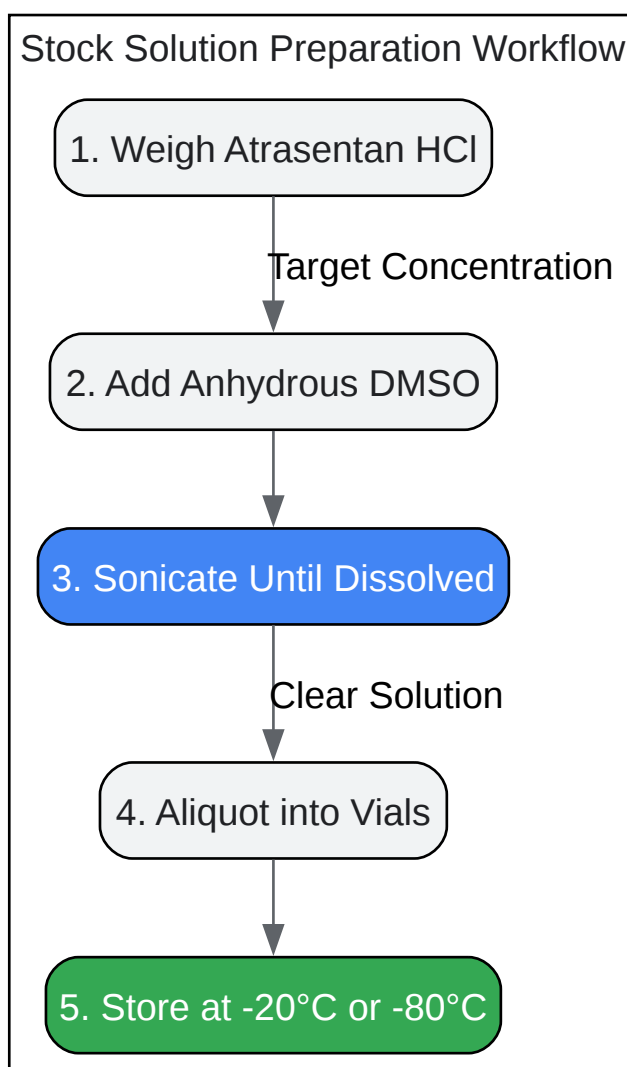
Materials:

- **Atrasentan Hydrochloride** powder
- Anhydrous, newly opened DMSO[\[3\]](#)
- Sterile microcentrifuge tubes or vials
- Calibrated balance

- Sonicator

Procedure:

- Weighing: Accurately weigh the desired amount of **Atrasentan Hydrochloride** powder in a sterile vial. For 1 mL of a 10 mM solution, weigh 5.47 mg.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the vial. For a 10 mM solution, this would be 1 mL for every 5.47 mg of compound.
- Dissolution: Vortex the mixture briefly. Sonicate the vial in a water bath until the solid is completely dissolved and the solution is clear.[\[4\]](#)[\[5\]](#)
- Aliquoting and Storage: Aliquot the clear stock solution into single-use, sterile tubes. Store immediately at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[3\]](#)[\[9\]](#)



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Caption: Workflow for preparing **Atrasentan Hydrochloride** stock solution.

Protocol 2: Preparation of Formulation for In Vivo Oral Administration (≥ 2.5 mg/mL)

This protocol is adapted for preparing a formulation suitable for oral gavage in animal models. [4] It is recommended to prepare this formulation fresh before each use.[4]

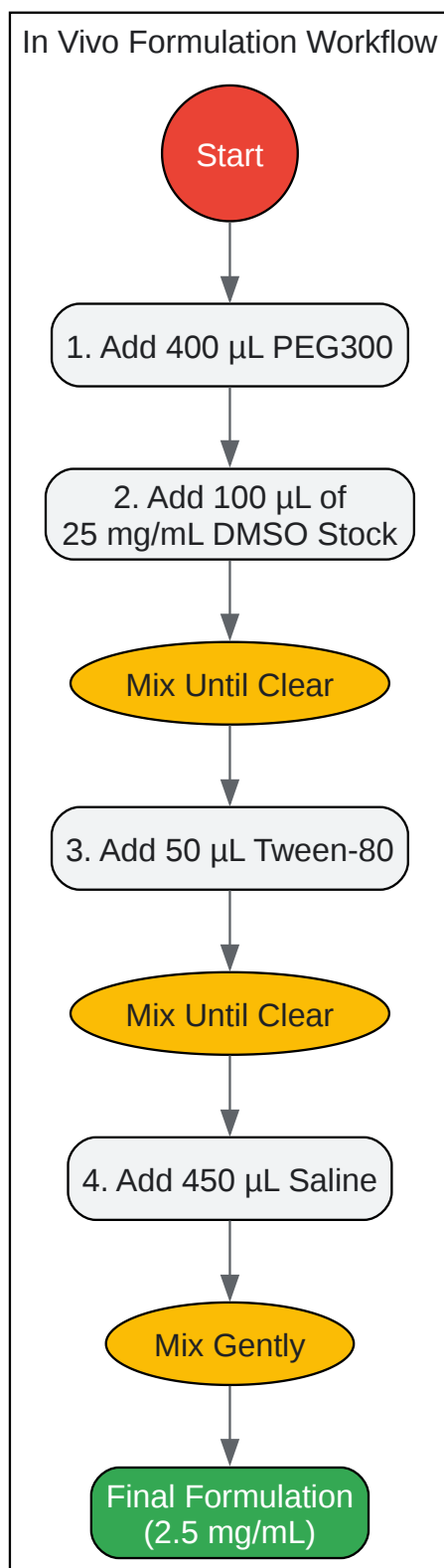
Materials:

- **Atrasentan Hydrochloride** stock solution in DMSO (e.g., 25 mg/mL)

- Polyethylene glycol 300 (PEG300)
- Tween-80
- Saline (0.9% NaCl)
- Sterile tubes

Procedure:

- Initial Stock: Begin with a concentrated stock solution of **Atrasentan Hydrochloride** in DMSO (e.g., 25 mg/mL), prepared as per Protocol 1.
- PEG300 Addition: In a sterile tube, add 400 μ L of PEG300.
- Add DMSO Stock: To the PEG300, add 100 μ L of the 25 mg/mL **Atrasentan Hydrochloride** DMSO stock solution. Mix thoroughly until the solution is clear.[\[4\]](#)
- Tween-80 Addition: Add 50 μ L of Tween-80 to the mixture and mix until a clear solution is maintained.[\[4\]](#)
- Final Dilution with Saline: Add 450 μ L of saline to bring the total volume to 1 mL. Mix gently to ensure a homogenous solution.[\[4\]](#)
- Final Concentration: The final concentration of **Atrasentan Hydrochloride** will be 2.5 mg/mL. The final vehicle composition will be 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[\[4\]](#)



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Caption: Sequential steps for preparing an in vivo oral formulation.

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